

Personal protective equipment for handling ML339

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Compound of Interest

Compound Name: ML339

Cat. No.: B609146

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Essential Safety and Handling Guide for ML339

Disclaimer: This document provides general guidance for handling **ML339** in a research setting. A comprehensive Safety Data Sheet (SDS) for **ML339** is not publicly available. Therefore, this substance should be handled with the utmost caution, assuming it is potentially hazardous. The following recommendations are based on standard laboratory safety protocols for handling research chemicals of unknown toxicity and do not replace a substance-specific risk assessment.

ML339 is a selective antagonist of the human CXCR6 receptor and is intended for research use only.^[1] Due to the absence of a formal SDS, detailed toxicological properties and specific handling requirements remain uncharacterized. Researchers must adhere to strict safety protocols to minimize potential exposure.

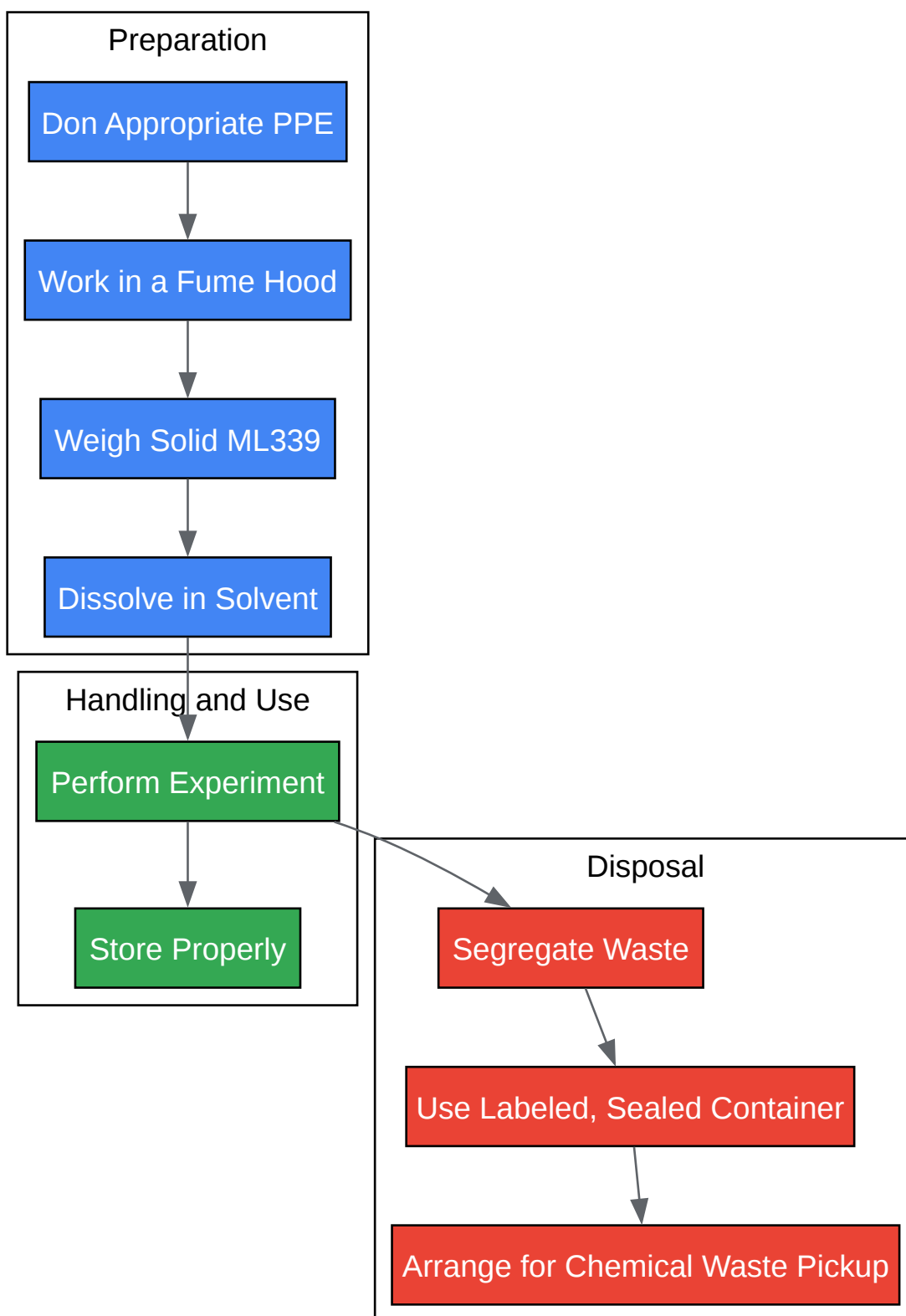
Personal Protective Equipment (PPE)

Given the unknown hazard profile of **ML339**, a comprehensive approach to personal protection is essential. The following table outlines the recommended PPE for handling this compound.

PPE Category	Item	Specifications and Use
Hand Protection	Nitrile Gloves	Wear two pairs of nitrile gloves when handling the solid compound or solutions. Change gloves immediately if contaminated.
Eye Protection	Safety Goggles	Use chemical splash goggles to protect against accidental splashes.
Body Protection	Laboratory Coat	A fully buttoned lab coat should be worn at all times. Consider a chemically resistant apron for larger quantities.
Respiratory Protection	Fume Hood	All handling of solid ML339 and preparation of solutions should be conducted in a certified chemical fume hood to prevent inhalation of any dust or aerosols.

Operational Plan for Safe Handling

A systematic approach is crucial to ensure safety when working with **ML339**. The following workflow outlines the key steps from preparation to disposal.



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Safe handling workflow for **ML339**.

Disposal Plan

All waste containing **ML339**, including contaminated consumables (e.g., pipette tips, gloves, vials) and unused solutions, must be treated as hazardous chemical waste.

Waste Segregation and Storage:

- Solid Waste: Collect all contaminated solid materials in a designated, sealed, and clearly labeled hazardous waste bag.
- Liquid Waste: Collect all solutions containing **ML339** in a dedicated, sealed, and labeled hazardous waste container. Do not mix with other chemical waste streams unless compatibility is confirmed.

Disposal Procedure:

- Ensure all waste containers are properly labeled with the chemical name ("**ML339**") and any solvents used.
- Store waste containers in a designated satellite accumulation area within the laboratory.
- Follow your institution's specific procedures for hazardous waste pickup and disposal. Contact your institution's Environmental Health and Safety (EHS) department for detailed guidance.

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References

- 1. medchemexpress.com [medchemexpress.com]
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